

# An In-Depth Technical Guide to the Physical Properties of Difluoromethane (CH<sub>2</sub>F<sub>2</sub>)

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## Compound of Interest

Compound Name: Difluoromethane

Cat. No.: B1196922

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## Introduction

**Difluoromethane**, also known as HFC-32 or R-32, is an organofluorine compound with the chemical formula CH<sub>2</sub>F<sub>2</sub>.<sup>[1]</sup> It is a colorless, odorless gas under standard conditions and is widely used as a refrigerant due to its efficient heat transfer properties.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the core physical properties of **difluoromethane** in both its liquid and gaseous states, intended to serve as a vital resource for professionals in research and development.

## Core Physical Properties

The fundamental physical characteristics of **difluoromethane** are summarized in the tables below, offering a clear comparison of its properties in both gas and liquid phases.

## General and Critical Properties

Property	Value	Unit
Molecular Weight	52.02	g/mol
Boiling Point (at 1.013 bar)	-51.6	°C
Melting Point	-136.8	°C
Critical Temperature	78.1	°C
Critical Pressure	5.78	MPa
Critical Density	0.424	g/cm <sup>3</sup>

## Density

### Liquid Phase

Temperature (°C)	Density (g/cm <sup>3</sup> )
-20	1.05
0	1.00
20	0.96
40	0.90
60	0.82

### Gas Phase (at 1 atm)

Temperature (°C)	Density (g/L)
-51.6 (Boiling Point)	2.95
0	2.40
20	2.22
100	1.76

## Specific Heat Capacity

Phase	Temperature (°C)	Pressure (bar)	Specific Heat (kJ/kg·K)
Liquid	25	Saturated	1.89
Vapor	25	1.013	1.28

## Vapor Pressure

Temperature (°C)	Pressure (MPa)
-60	0.10
-40	0.26
-20	0.59
0	1.19
20	2.20
40	3.78
60	6.13

## Thermal Conductivity

Phase	Temperature (°C)	Thermal Conductivity (W/m·K)
Liquid	25	0.112
Gas	25	0.013

## Viscosity

Phase	Temperature (°C)	Viscosity (μPa·s)
Liquid	25	118
Gas	25	12.6

## Experimental Protocols

The determination of the physical properties of **difluoromethane** relies on established experimental methodologies. Below are detailed protocols for key experiments.

### Vapor Pressure Determination (Ebulliometry)

Objective: To measure the vapor pressure of liquid **difluoromethane** at various temperatures. This protocol is based on the principles outlined in ASTM D1267 for liquefied petroleum gases. [\[2\]](#)

Apparatus:

- A vapor pressure apparatus consisting of a vapor chamber and a liquid chamber.
- A pressure gauge with a suitable range for the expected pressures of **difluoromethane**.
- A constant-temperature water bath capable of maintaining the desired temperature with high accuracy.
- A certified thermometer for temperature measurement.

Procedure:

- **Sample Preparation:** A sample of liquid **difluoromethane** is carefully transferred into the liquid chamber of the apparatus.
- **Assembly:** The vapor and liquid chambers are connected and sealed to ensure a closed system.
- **Purging:** Any air present in the vapor chamber is purged by briefly opening a valve to allow a small amount of **difluoromethane** to vaporize and displace the air.
- **Equilibration:** The entire apparatus is submerged in the constant-temperature water bath. The sample is allowed to reach thermal equilibrium with the bath.
- **Measurement:** Once the temperature and pressure readings stabilize, the pressure is recorded from the gauge.

- **Data Collection:** The procedure is repeated at different temperatures to obtain a vapor pressure curve.

## Density Measurement (Vibrating Tube Densimeter)

**Objective:** To determine the density of liquid and gaseous **difluoromethane** over a range of temperatures and pressures.

**Apparatus:**

- A vibrating tube densimeter.
- A high-pressure sample cell capable of containing **difluoromethane** at various conditions.
- A temperature-controlled bath or chamber to maintain the sample at the desired temperature.
- A pressure transducer to measure the sample pressure.

**Procedure:**

- **Calibration:** The vibrating tube densimeter is calibrated using fluids with known densities, such as dry nitrogen and distilled water, under various temperature and pressure conditions.
- **Sample Loading:** The **difluoromethane** sample is introduced into the sample cell.
- **Temperature and Pressure Control:** The sample cell is brought to the desired temperature and pressure.
- **Measurement:** The densimeter measures the oscillation period of the vibrating tube containing the sample. This period is directly related to the density of the fluid.
- **Data Acquisition:** The density is calculated from the oscillation period using the calibration data. Measurements are taken at various temperatures and pressures to map the density profile.

## Specific Heat Capacity Measurement (Differential Scanning Calorimetry)

Objective: To measure the specific heat capacity of **difluoromethane** in its liquid and gaseous states. This protocol follows the principles of ASTM D2766.[3]

Apparatus:

- A differential scanning calorimeter (DSC).
- Hermetically sealed sample pans capable of withstanding the vapor pressure of **difluoromethane**.
- A cooling system for sub-ambient temperature measurements.
- A reference material with a known specific heat capacity (e.g., sapphire).

Procedure:

- **Baseline Calibration:** An initial DSC scan is performed with empty sample and reference pans to establish a baseline heat flow.
- **Reference Sample Scan:** A scan is performed with the reference material (sapphire) in the sample pan to calibrate the heat flow signal.
- **Sample Preparation:** A known mass of liquid **difluoromethane** is hermetically sealed in a sample pan.
- **Sample Scan:** The sealed sample pan is placed in the DSC, and the temperature is scanned over the desired range at a constant heating rate. The heat flow to the sample is measured relative to an empty reference pan.
- **Calculation:** The specific heat capacity of the **difluoromethane** sample is calculated by comparing its heat flow to that of the sapphire standard and the baseline.

## Thermal Conductivity Measurement (Transient Hot-Wire Method)

Objective: To determine the thermal conductivity of liquid and gaseous **difluoromethane**.

Apparatus:

- A transient hot-wire apparatus, including a thin platinum or tantalum wire suspended in a sample cell.
- A power source to deliver a precise electrical pulse to the wire.
- A resistance measurement system to monitor the temperature change of the wire.
- A pressure and temperature control system for the sample cell.

Procedure:

- Sample Introduction: The sample cell is filled with **difluoromethane** at a specific temperature and pressure.
- Heating Pulse: A short, precise pulse of electrical current is passed through the hot wire, causing its temperature to rise.
- Temperature Measurement: The change in the electrical resistance of the wire is measured over time, which is then converted to a temperature rise.
- Data Analysis: The thermal conductivity of the **difluoromethane** is determined from the rate of temperature increase of the wire. The relationship between the temperature rise and the logarithm of time is linear, and the slope of this line is inversely proportional to the thermal conductivity.

## Viscosity Measurement (Capillary Viscometer)

Objective: To measure the viscosity of liquid **difluoromethane**.

Apparatus:

- A capillary viscometer of a suitable design for low-viscosity fluids under pressure.
- A constant-temperature bath to maintain the viscometer at the desired temperature.

- A timing device to accurately measure the flow time.
- A pressure system to control the flow of the liquid through the capillary.

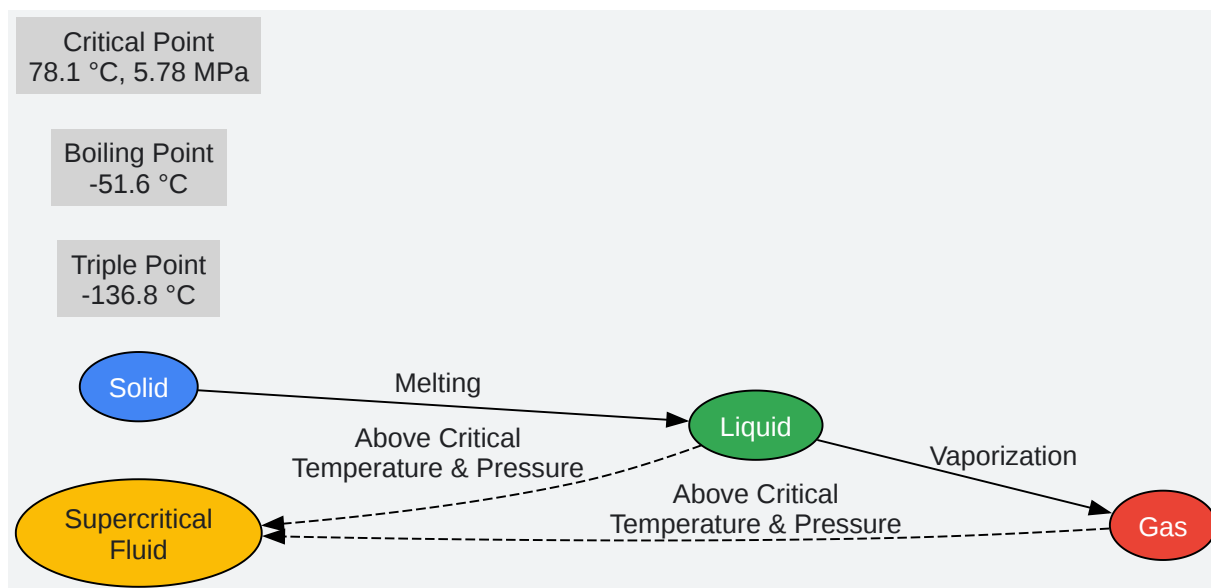
Procedure:

- **Sample Loading:** The viscometer is filled with the liquid **difluoromethane** sample.
- **Temperature Equilibration:** The viscometer is placed in the constant-temperature bath and allowed to reach thermal equilibrium.
- **Flow Measurement:** A known pressure difference is applied to induce the flow of the liquid through the capillary tube. The time it takes for a specific volume of liquid to pass between two marked points on the capillary is measured.
- **Calculation:** The kinematic viscosity is calculated from the flow time and the calibration constant of the viscometer. The dynamic viscosity is then determined by multiplying the kinematic viscosity by the density of the liquid at that temperature.

## Phase Behavior and Properties Relationship

The physical state of **difluoromethane** is dictated by its temperature and pressure. The following diagram illustrates the relationship between its solid, liquid, and gaseous phases and key physical properties.





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Caption: Phase diagram illustrating the relationship between the states of **difluoromethane** and key transition points.

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## References

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